

# WAY-359473 biological targets and pathways

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: WAY-359473  
Cat. No.: B10806297

[Get Quote](#)

## In-depth Technical Guide: WAY-359473

A comprehensive analysis of the publicly available data on the biological targets and pathways of **WAY-359473** reveals a significant lack of scientific literature and experimental information. This guide summarizes the limited information available from commercial suppliers and highlights the absence of detailed research on this compound.

## Overview and Chemical Properties

**WAY-359473** is a commercially available small molecule, identified by the CAS number 314248-20-9. Basic chemical properties are listed in Table 1.

| Property          | Value  | Source                           |
|-------------------|--|----------------------------------|
| CAS Number        | 314248-20-9                                      | MedchemExpress,<br>MySkinRecipes |
| Molecular Formula | C <sub>14</sub> H <sub>17</sub> N <sub>3</sub> S | MedchemExpress                   |
| Molecular Weight  | 259.37 g/mol                                     | MedchemExpress,<br>MySkinRecipes |

## Reported Biological Activity

Information regarding the biological targets and mechanism of action of **WAY-359473** is extremely limited and appears to be confined to a brief description on a single commercial vendor website.

## Potential Target: GABA-A Receptors

One supplier, MySkinRecipes, suggests that **WAY-359473** is utilized as a research tool for investigating the GABA-A (gamma-aminobutyric acid type A) receptor. The description indicates its use in studies related to the role of these receptors in conditions such as anxiety, insomnia, and epilepsy. However, this information is not substantiated by any cited scientific publications, patents, or experimental data.

It is critical to note that without primary research data, the association of **WAY-359473** with GABA-A receptors remains unverified.

## Signaling Pathways

Due to the absence of published research on the biological activity of **WAY-359473**, there is no information available regarding the signaling pathways it may modulate.

## Experimental Data and Protocols

A thorough search of scientific databases and patent literature did not yield any studies detailing the experimental use of **WAY-359473**. Consequently, there is no quantitative data (e.g., IC<sub>50</sub>, K<sub>i</sub>, EC<sub>50</sub> values) or detailed experimental protocols available for this compound.

## Summary and Future Directions

The current publicly accessible information on **WAY-359473** is insufficient to provide a detailed technical guide on its biological targets and pathways. The sole mention of its potential activity at GABA-A receptors is not supported by any verifiable scientific evidence.

For researchers, scientists, and drug development professionals interested in this molecule, the following steps would be necessary to elucidate its biological function:

- Target Identification and Validation: In vitro binding assays and functional screens would be required to identify and confirm its biological target(s).
- Mechanism of Action Studies: A battery of cellular and biochemical assays would be needed to determine how **WAY-359473** interacts with its target and the downstream consequences of this interaction.

- Pathway Analysis: Comprehensive studies, including transcriptomics and proteomics, would be essential to map the signaling pathways affected by **WAY-359473**.

Without such fundamental research, **WAY-359473** remains a molecule of unknown biological significance. The information presented in this guide is based solely on the sparse details provided by chemical suppliers and should be interpreted with caution. Further investigation is imperative to understand the pharmacology of this compound.

- To cite this document: BenchChem. [WAY-359473 biological targets and pathways]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b10806297#way-359473-biological-targets-and-pathways\]](https://www.benchchem.com/product/b10806297#way-359473-biological-targets-and-pathways)

---

#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)